

Spectral Data of 6-(Bromomethyl)quinoxaline: A Technical Guide

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Compound of Interest

Compound Name: 6-(Bromomethyl)quinoxaline

Cat. No.: B1336612

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **6-(bromomethyl)quinoxaline**, a key building block in medicinal chemistry and materials science. This document details the synthesis, purification, and spectral characterization (NMR, IR, MS) of this compound, offering valuable insights for its application in research and development.

Spectroscopic Data Summary

The following tables summarize the key spectral data for **6-(bromomethyl)quinoxaline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.9	s	1H	H-2
~8.8	s	1H	H-3
~8.1	d	1H	H-8
~8.0	s	1H	H-5
~7.8	dd	1H	H-7
~4.8	s	2H	-CH ₂ Br

¹³C NMR (Carbon-13 NMR) Data

Chemical Shift (δ) ppm	Assignment
~146	C-2
~145	C-3
~142	C-8a
~141	C-4a
~138	C-6
~132	C-7
~130	C-5
~129	C-8
~32	-CH ₂ Br

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3050	Medium	Aromatic C-H Stretch
~2925, ~2850	Medium	Aliphatic C-H Stretch (-CH ₂)
~1600, ~1500	Strong	C=C Aromatic Ring Stretch
~1470	Medium	C=N Stretch (Quinoxaline Ring)
~1210	Strong	C-Br Stretch
~830	Strong	Aromatic C-H Bend (para-disubstituted)

Mass Spectrometry (MS)

m/z	Interpretation
222/224	[M] ⁺ Molecular ion peak (presence of Br isotopes)
143	[M - Br] ⁺
116	[M - Br - HCN] ⁺

Experimental Protocols

Synthesis of 6-(Bromomethyl)quinoxaline

A plausible synthetic route to **6-(bromomethyl)quinoxaline** involves the radical bromination of 6-methylquinoxaline.

Materials:

- 6-Methylquinoxaline
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (BPO) or Azobisisobutyronitrile (AIBN)

- Carbon tetrachloride (CCl_4) or other suitable solvent
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 6-methylquinoxaline in CCl_4 .
- Add N-Bromosuccinimide (1.1 equivalents) and a catalytic amount of benzoyl peroxide or AIBN to the solution.
- Heat the reaction mixture to reflux and irradiate with a UV lamp to initiate the radical reaction.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove succinimide.
- Wash the filtrate with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a hexane-ethyl acetate gradient to yield pure **6-(bromomethyl)quinoxaline**.

Spectral Data Acquisition

NMR Spectroscopy:

- ^1H and ^{13}C NMR spectra are typically recorded on a 300 or 500 MHz spectrometer.
- The sample is dissolved in a deuterated solvent, commonly chloroform-d (CDCl_3) or dimethyl sulfoxide- d_6 (DMSO-d_6).
- Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

IR Spectroscopy:

- IR spectra are obtained using a Fourier Transform Infrared (FTIR) spectrometer.
- The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr) or as a KBr pellet.
- Data is reported in wavenumbers (cm^{-1}).

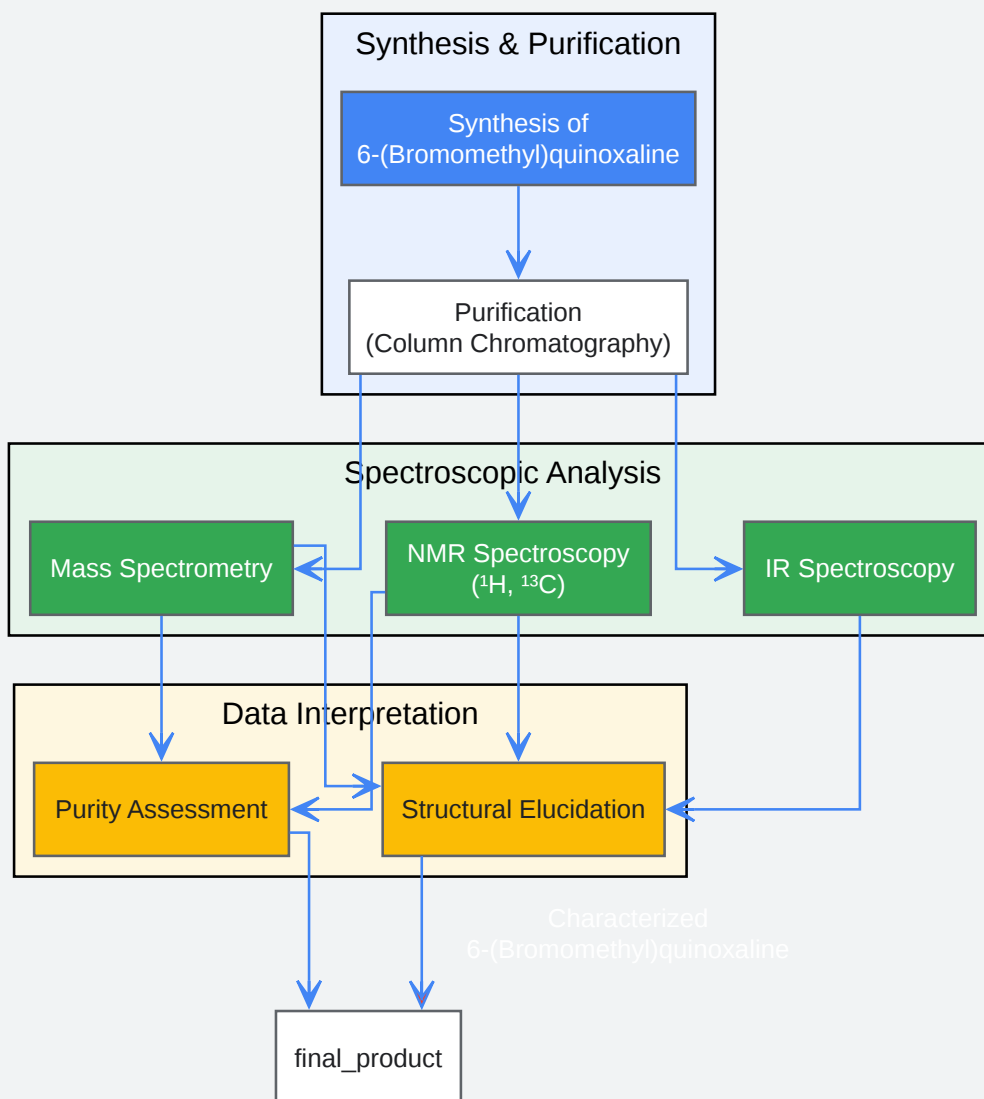
Mass Spectrometry:

- Mass spectra are acquired using an electron ionization (EI) or electrospray ionization (ESI) mass spectrometer.
- The sample is introduced directly or via a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- The data is presented as a plot of mass-to-charge ratio (m/z) versus relative intensity.

Mandatory Visualization

The following diagram illustrates the general analytical workflow for the characterization of **6-(bromomethyl)quinoxaline**.

Analytical Workflow for 6-(Bromomethyl)quinoxaline Characterization



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Analytical Workflow for Characterization

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